

# Application Notes and Protocols: Androgen Receptor Degradar-5

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## Compound of Interest

Compound Name: Androgen receptor degrader-5

Cat. No.: B15622001

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## Introduction

The Androgen Receptor (AR) is a critical driver of prostate cancer initiation and progression.[1][2][3] Therapies targeting the AR signaling axis are foundational in the treatment of prostate cancer. However, resistance to conventional AR inhibitors often emerges, driven by mechanisms such as AR gene amplification, mutation, and the expression of splice variants like AR-V7.[4][5] **Androgen Receptor Degradar-5** (AR Degradar-5) is a potent, selective Proteolysis Targeting Chimera (PROTAC) designed to overcome these resistance mechanisms by inducing the targeted degradation of the AR protein.

PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[6] This event-driven mechanism offers a distinct advantage over traditional occupancy-driven inhibitors, as it can eliminate the entire AR protein, including mutated and splice variant forms, thereby offering a promising therapeutic strategy for treatment-resistant prostate cancer.[4][6]

These application notes provide detailed protocols for the in vitro characterization of AR Degrader-5 in relevant prostate cancer cell lines.

## Data Presentation

The following tables summarize the in vitro activity of a representative potent AR degrader in various prostate cancer cell lines.

Table 1: In Vitro Cell Viability (IC50)

| Cell Line | AR Status                                  | Representative IC50 (nM) |
|-----------|--------------------------------------------|--------------------------|
| LNCaP     | AR-WT, Androgen-sensitive                  | 10 - 50                  |
| VCaP      | AR-WT amplified,<br>Enzalutamide-sensitive | 50 - 100                 |
| 22Rv1     | AR-WT, AR-V7, Enzalutamide-resistant       | 100 - 500                |

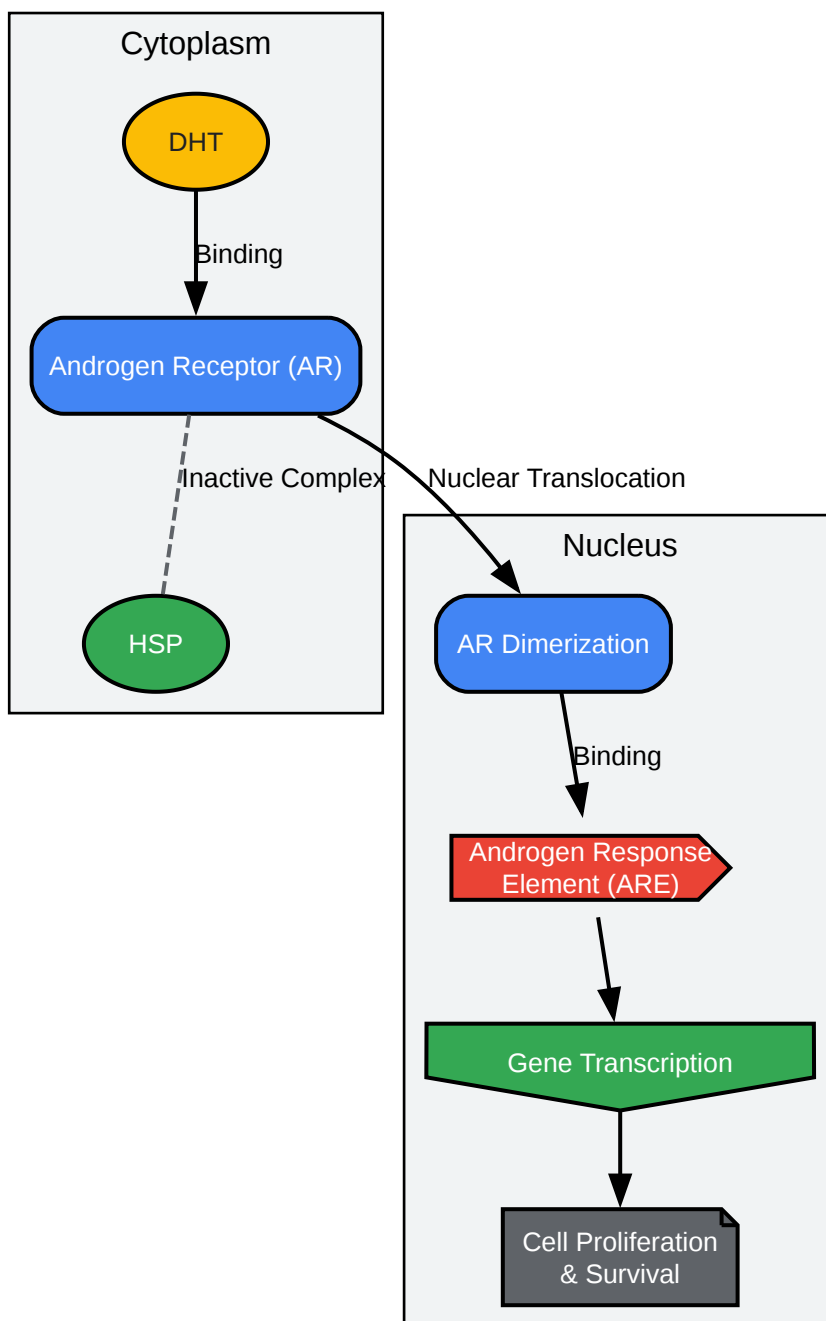
IC50 values are representative and may vary depending on experimental conditions.[\[7\]](#)

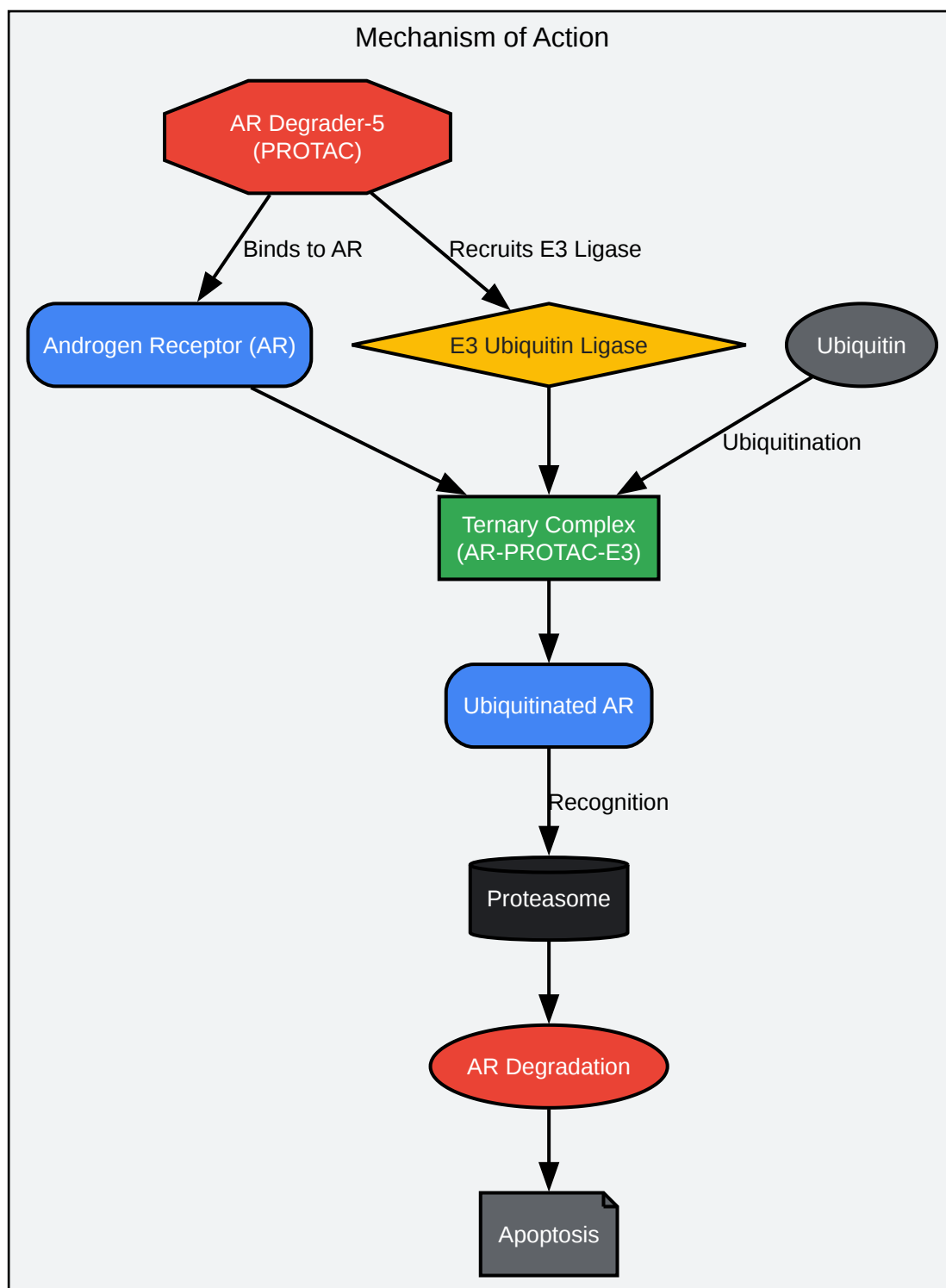
Table 2: In Vitro AR Protein Degradation (DC50)

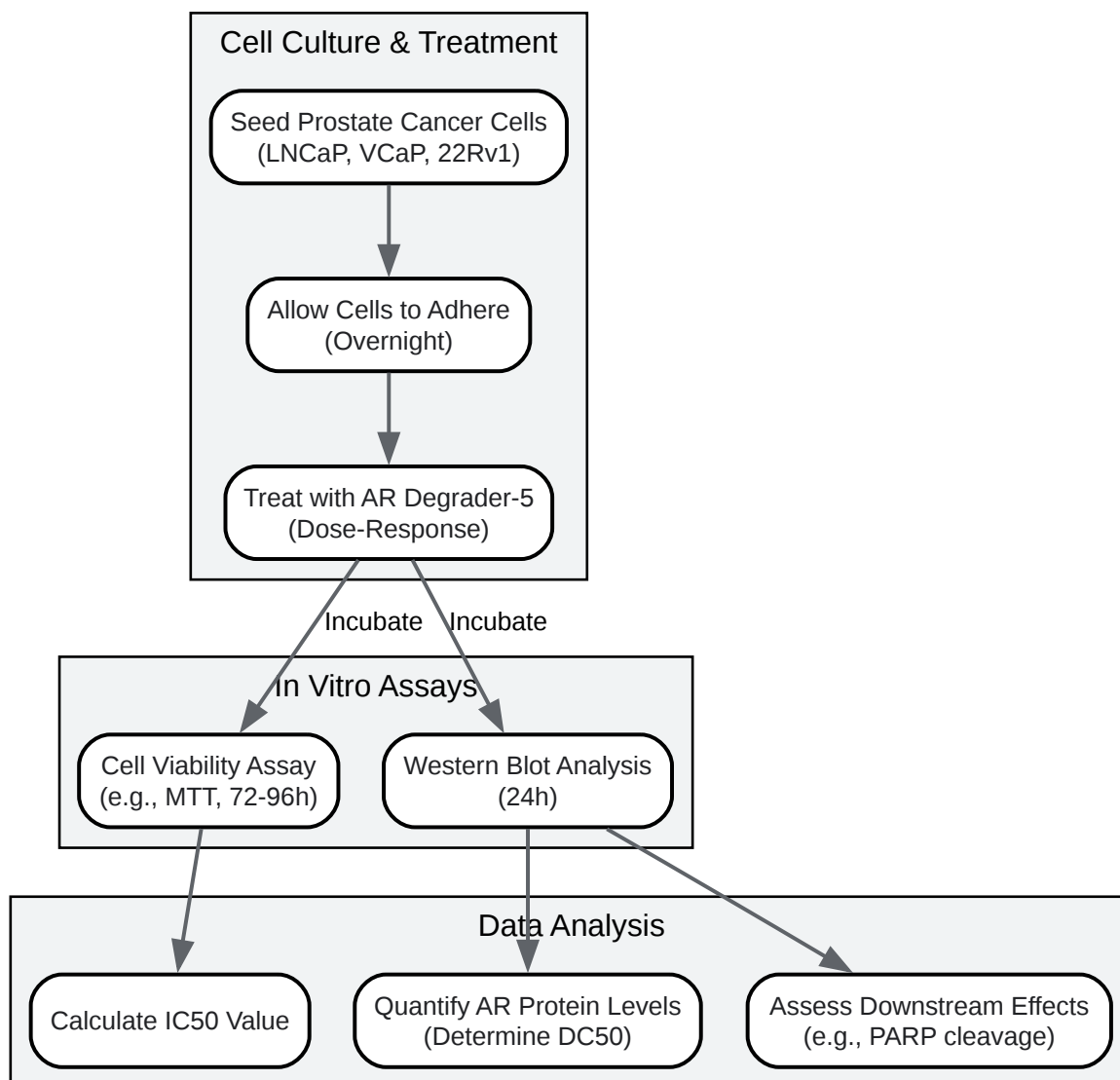
| Cell Line | Representative DC50 (nM) |
|-----------|--------------------------|
| LNCaP     | ~1                       |
| VCaP      | ~1                       |
| 22Rv1     | ~1                       |

DC50 values represent the concentration required to induce 50% degradation of the target protein and are representative for potent AR degraders.[\[5\]](#)

## Signaling Pathways and Experimental Workflow







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